

comparative study of solvent effects: **trans-1,2-dichloroethylene** vs dichloromethane

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Compound of Interest

Compound Name: ***trans-1,2-Dichloroethylene***

Cat. No.: **B151667**

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A Comparative Guide to Solvent Effects: **Trans-1,2-Dichloroethylene** vs. Dichloromethane

For researchers and professionals in drug development and chemical synthesis, solvent selection is a critical parameter that dictates reaction efficiency, pathway, and scalability. This guide provides an objective, data-driven comparison of two chlorinated solvents: **trans-1,2-dichloroethylene** (trans-DCE) and dichloromethane (DCM), also known as methylene chloride. While both are organochlorine compounds, their distinct structural differences lead to vastly different physicochemical properties and safety profiles, influencing their suitability for various laboratory and industrial applications.

Physicochemical Properties: A Tale of Two Isomers

The primary differentiator between trans-DCE and DCM is polarity. Dichloromethane is a polar aprotic solvent, whereas **trans-1,2-dichloroethylene** is nonpolar. This difference arises from their molecular geometry; the symmetrical trans configuration of trans-DCE results in a cancellation of the carbon-chlorine bond dipoles, leading to a zero or near-zero molecular dipole moment.^{[1][2][3]} In contrast, the geometry of DCM creates a significant net dipole moment.^[4] This fundamental difference in polarity governs their ability to dissolve solutes and stabilize reactive intermediates.

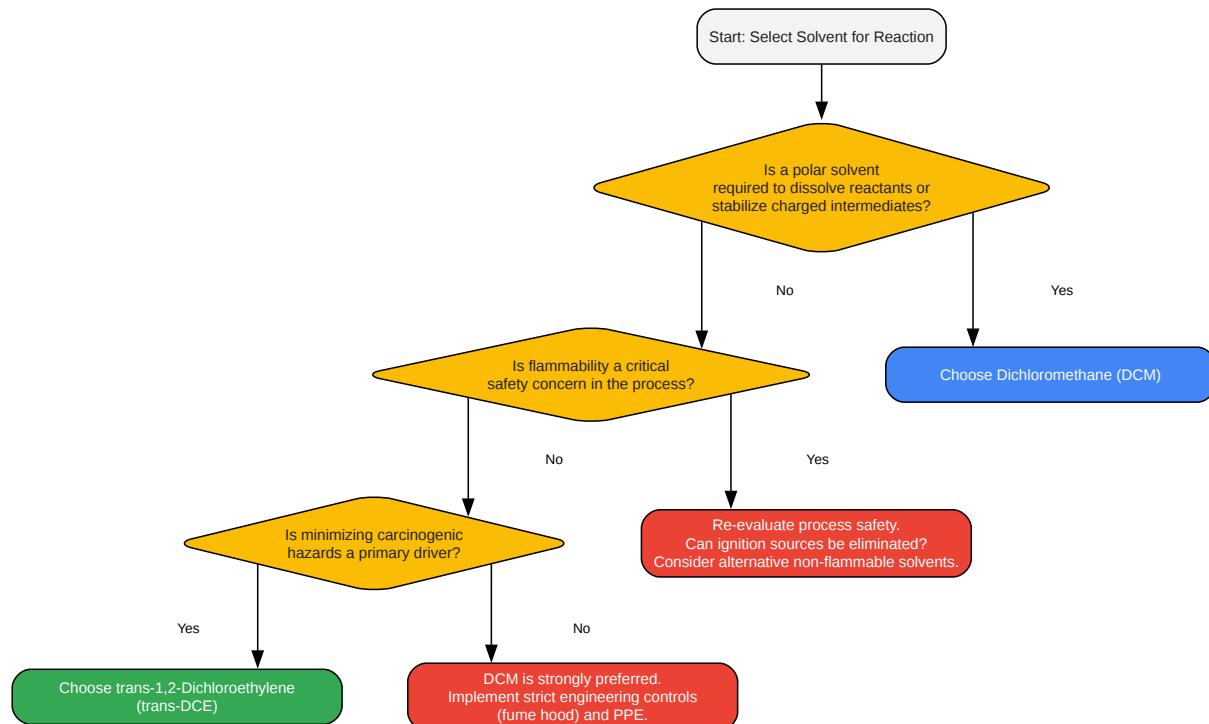
Property	trans-1,2-Dichloroethylene	Dichloromethane
CAS Number	156-60-5	75-09-2
Molecular Formula	$C_2H_2Cl_2$	CH_2Cl_2
Molecular Weight (g/mol)	96.94[5]	84.93[4]
Boiling Point (°C)	48[6]	39.6[7]
Melting Point (°C)	-57	-96.7[7]
Density (g/mL at 20°C)	1.26	1.327[7]
Dipole Moment (Debye)	0 D[8]	1.6 D[4]
Dielectric Constant (at 20°C)	2.27	9.08
Refractive Index (at 20°C)	1.447	1.424[4]
Viscosity (cP at 25°C)	0.404	0.413[4]
Water Solubility	Immiscible	13 g/L[4]
Hansen Parameters (MPa ^{1/2})		
δD (Dispersion)	Not Available	18.2
δP (Polar)	Expected to be very low	6.3
δH (H-bonding)	Expected to be very low	6.1

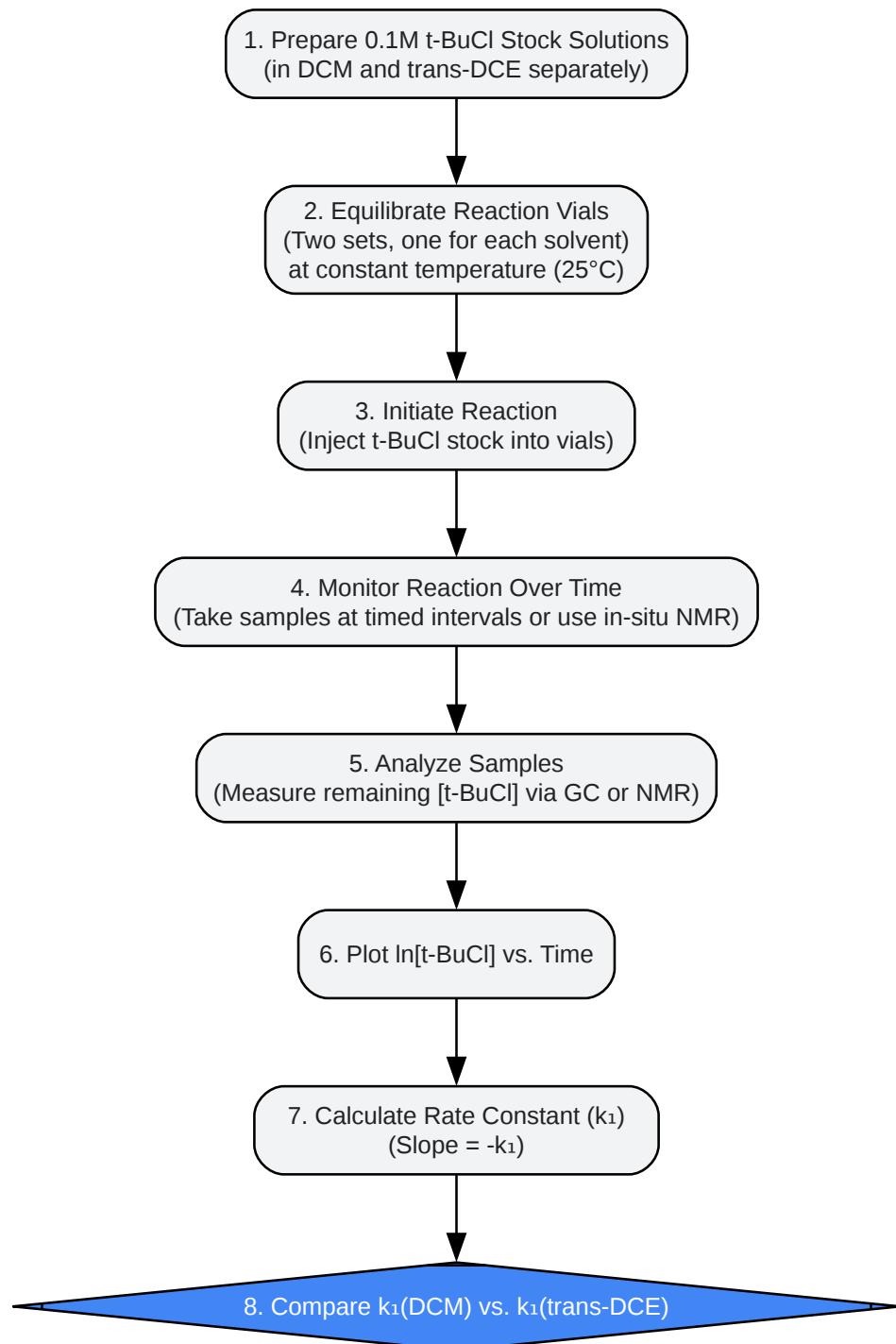
Solvent Effects and Applications

The choice between these two solvents hinges on the specific requirements of the chemical transformation.

- Dichloromethane (DCM): As a polar aprotic solvent, DCM is exceptionally versatile. It readily dissolves a wide range of organic compounds, including many polar reactants and catalysts. [9] Its ability to stabilize charged intermediates makes it a common choice for reactions like nucleophilic substitutions (SN1 and SN2), Friedel-Crafts acylations, and various oxidation reactions (e.g., Swern, Dess-Martin). However, its suspected carcinogenicity has led to increased regulatory scrutiny and a search for safer alternatives.[9][10]

- **trans-1,2-Dichloroethylene** (trans-DCE): As a nonpolar solvent, trans-DCE is suitable for reactions involving nonpolar substrates and reagents. It is often marketed as a safer alternative to DCM for applications like precision cleaning, degreasing, and as a solvent for waxes, resins, and some polymers.^[5] Its primary advantage is a more favorable toxicological profile.^[5] However, its utility in synthesis is limited by its nonpolar nature and, critically, its high flammability, a property not shared by DCM.^[5]



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